

Spectroscopic Characterization of Azepane-Derived Ureas: A Comparative FTIR Guide

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Compound of Interest

Compound Name: *Azepan-1-yl-piperazin-1-yl-methanone Hydrochloride*

CAS No.: 1092729-39-9

Cat. No.: B3080841

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Executive Summary

In drug discovery, azepane (homopiperidine) scaffolds are increasingly utilized to modulate physicochemical properties and target selectivity (e.g., in orexin receptor antagonists like Suvorexant). When functionalized as ureas—either as cyclic ureas (1,3-diazepan-2-ones) or exocyclic ureas (N-carbamoyl azepanes)—the carbonyl (

) stretching vibration becomes a critical diagnostic handle.

This guide objectively compares the FTIR spectral signature of the azepane urea carbonyl against its 5- and 6-membered analogs. Key Finding: Unlike 5-membered rings which exhibit significant high-frequency shifts due to ring strain ($\sim 1700\text{ cm}^{-1}$), azepane ureas display a "relaxed" carbonyl stretch ($1640\text{--}1660\text{ cm}^{-1}$), closely mimicking acyclic ureas and 6-membered rings due to the conformational flexibility of the 7-membered system.

Theoretical Framework: The Physics of the Shift

To accurately assign the azepane urea peak, one must understand the three vectors influencing the carbonyl frequency (

):

- Ring Strain (Bond Angle Deformation):
 - In small rings (5-membered), the angle is compressed ($<120^\circ$). To relieve strain, the ring bonds utilize more p-character, forcing the exocyclic bond to adopt more s-character.
 - Result: Stronger bond
Higher force constant
Higher wavenumber.[\[1\]](#)
- Resonance Delocalization:
 - Ureas possess strong resonance (), which lowers the double-bond character of the carbonyl.
 - Planarity is required for maximum overlap. 7-membered rings are puckered and flexible, potentially disrupting perfect planarity compared to rigid planar 5-membered rings.
- Hydrogen Bonding:
 - In solid-state (KBr/Nujol), intermolecular H-bonding weakens the bond, shifting peaks to lower frequencies (Red Shift) by $10\text{--}20\text{ cm}^{-1}$ compared to dilute solution.

Comparative Analysis: Azepane vs. Alternatives

The following table synthesizes experimental data comparing azepane derivatives with standard cyclic and acyclic ureas.

Table 1: Comparative FTIR Frequencies of Urea Carbonyls

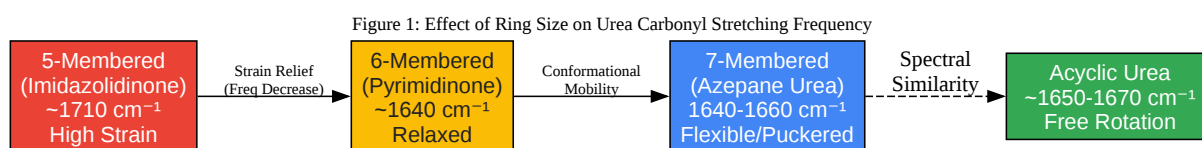
Structural Class	Representative Compound	Ring Size	(Solid/Neat)	(Solution)	Mechanistic Insight
5-Membered Cyclic	1,3-Dimethyl-2-imidazolidinone (DMI)	5	1690–1720 cm^{-1}	~1710 cm^{-1}	High Strain: Angle compression forces high s-character in C=O.
6-Membered Cyclic	1,3-Dimethyl-3,4,5,6-tetrahydro-2-pyrimidinone (DMPU)	6	1630–1650 cm^{-1}	~1640 cm^{-1}	Relaxed: Chair/twist-boat conformers allow optimal conjugation; similar to acyclic.
7-Membered Cyclic	1,3-Diazepan-2-one (Tetramethylene urea)	7	1640–1660 cm^{-1}	~1650 cm^{-1}	Flexible: Ring puckering relieves strain. Behaves spectroscopically like a 6-membered ring.
Exocyclic Azepane	N-Carbamoyl azepane	7 (Ring)	1650–1670 cm^{-1}	~1660 cm^{-1}	Acyclic Behavior: The urea is outside the ring; steric bulk of azepane prevents tight

H-bonding
aggregates.

Acyclic Urea	Tetramethylurea	N/A	1630–1660 cm ⁻¹	~1650 cm ⁻¹	Reference standard; frequency depends heavily on substitution pattern.
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Structural Trend Visualization

The following diagram illustrates the relationship between ring size, strain, and wavenumber.



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Caption: Figure 1 visualizes the inverse correlation between ring strain and carbonyl frequency. Note that the 7-membered azepane ring breaks the trend, aligning more closely with 6-membered and acyclic systems than the strained 5-membered rings.

Detailed Experimental Protocol

To distinguish an azepane urea from an amide or carbamate, a self-validating protocol using solvent shifts is recommended.

Materials

- Analytes: Azepane derivative (solid or oil).[2]
- Matrix: KBr (spectroscopic grade) or Diamond ATR crystal.

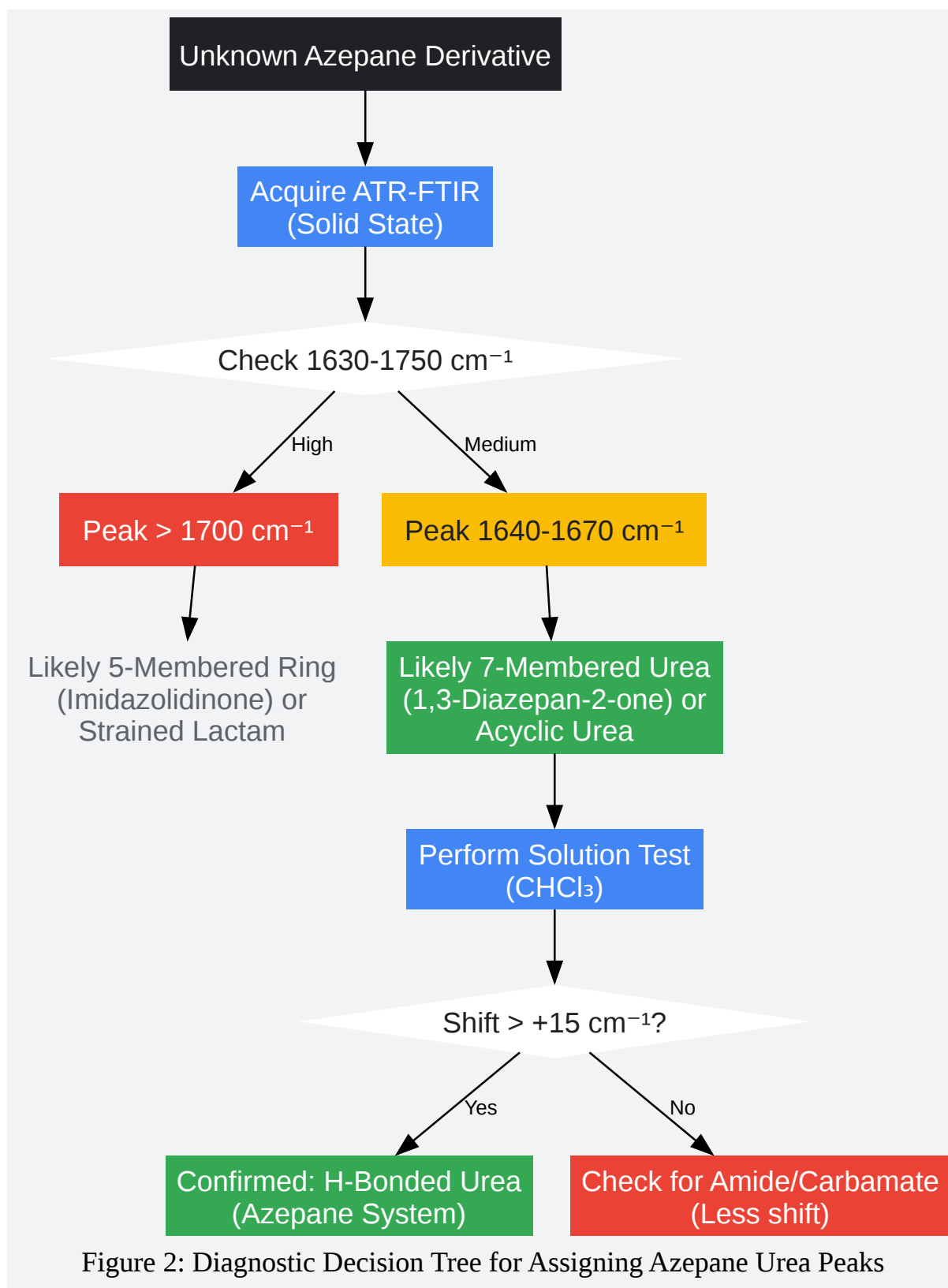
- Solvent: Chloroform () or Dichloromethane () for solution phase.

Step-by-Step Methodology

- Solid State Acquisition (Baseline):
 - Place pure sample on ATR crystal. Apply high pressure to ensure contact.
 - Acquire spectrum ($4000\text{--}400\text{ cm}^{-1}$, 4 cm^{-1} resolution, 32 scans).
 - Target: Identify the strong band in the $1630\text{--}1670\text{ cm}^{-1}$ region.
- Solution Phase Validation (H-Bond Test):
 - Dissolve 5 mg of sample in 1 mL of .
 - Inject into a liquid IR cell (CaF_2 windows, 0.1 mm pathlength).
 - Acquire spectrum and subtract solvent background.^[1]
 - Observation: If the peak shifts upwards by $10\text{--}20\text{ cm}^{-1}$ (e.g., 1640 1655), it confirms the presence of H-bonding in the solid state, typical of ureas.
- Differentiation from Amides:
 - Amide I (Lactam): 7-membered lactams (e.g., caprolactam) absorb near $1660\text{--}1670\text{ cm}^{-1}$.
 - Urea vs. Amide: Check for the Amide II band (N-H bending).^{[3][4]}
 - Cyclic Ureas (Disubstituted): No N-H stretch/bend if fully substituted.
 - Monosubstituted Ureas: Strong Amide II band at $\sim 1550\text{ cm}^{-1}$.

- Differentiation: Ureas often show a "C-N-C" asymmetric stretch around 1250–1300 cm^{-1} , which is distinct from the C-N stretch of simple amides.

Diagnostic Workflow



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Caption: Figure 2 outlines the logical flow for confirming the presence of an azepane-based urea moiety using spectral position and solvent shift behavior.

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